

Application Notes and Protocols for Studying the Effects of Methylbiocin

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Compound of Interest

Compound Name: **Methylbiocin**

Cat. No.: **B15587020**

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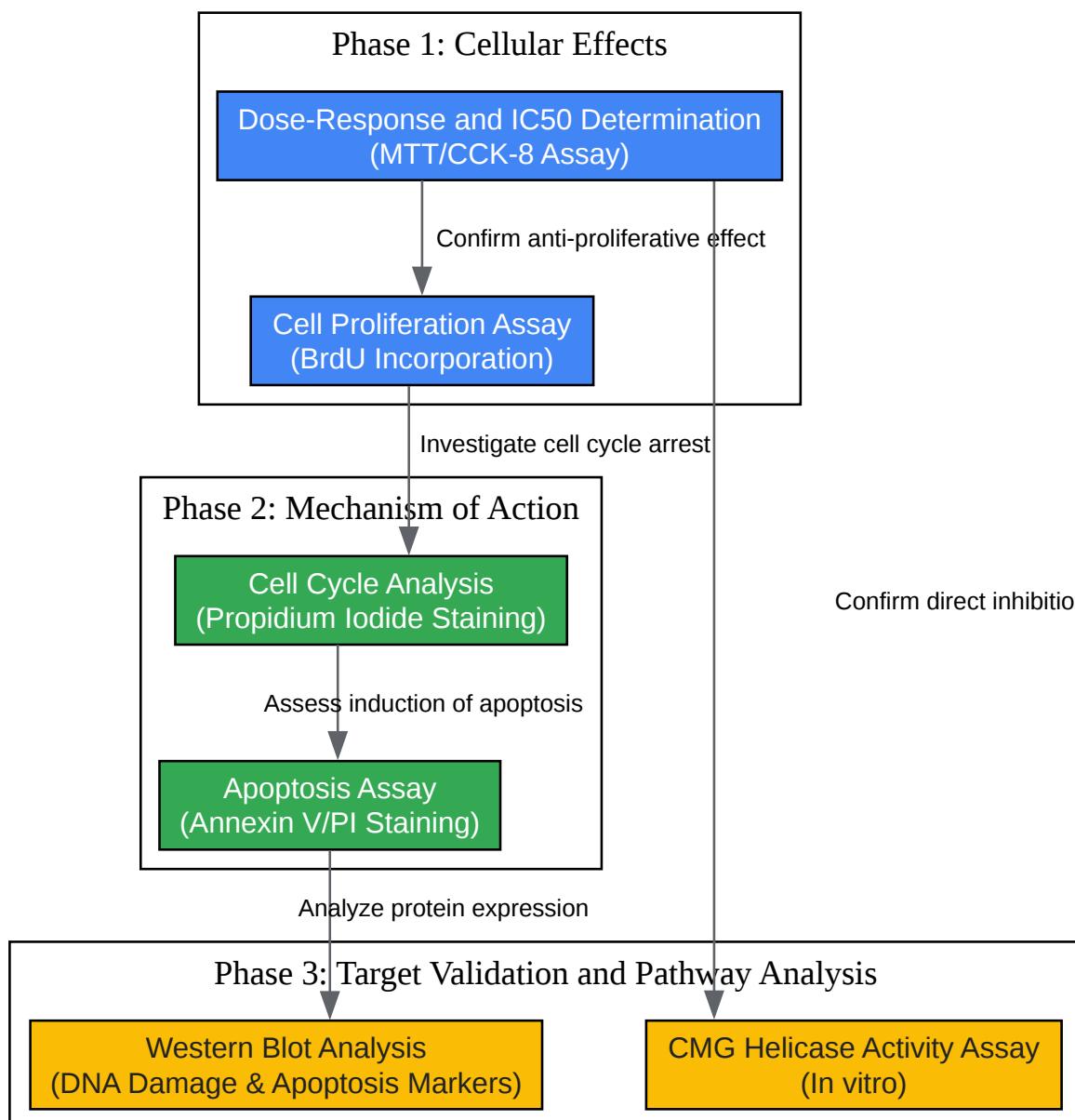
For Researchers, Scientists, and Drug Development Professionals

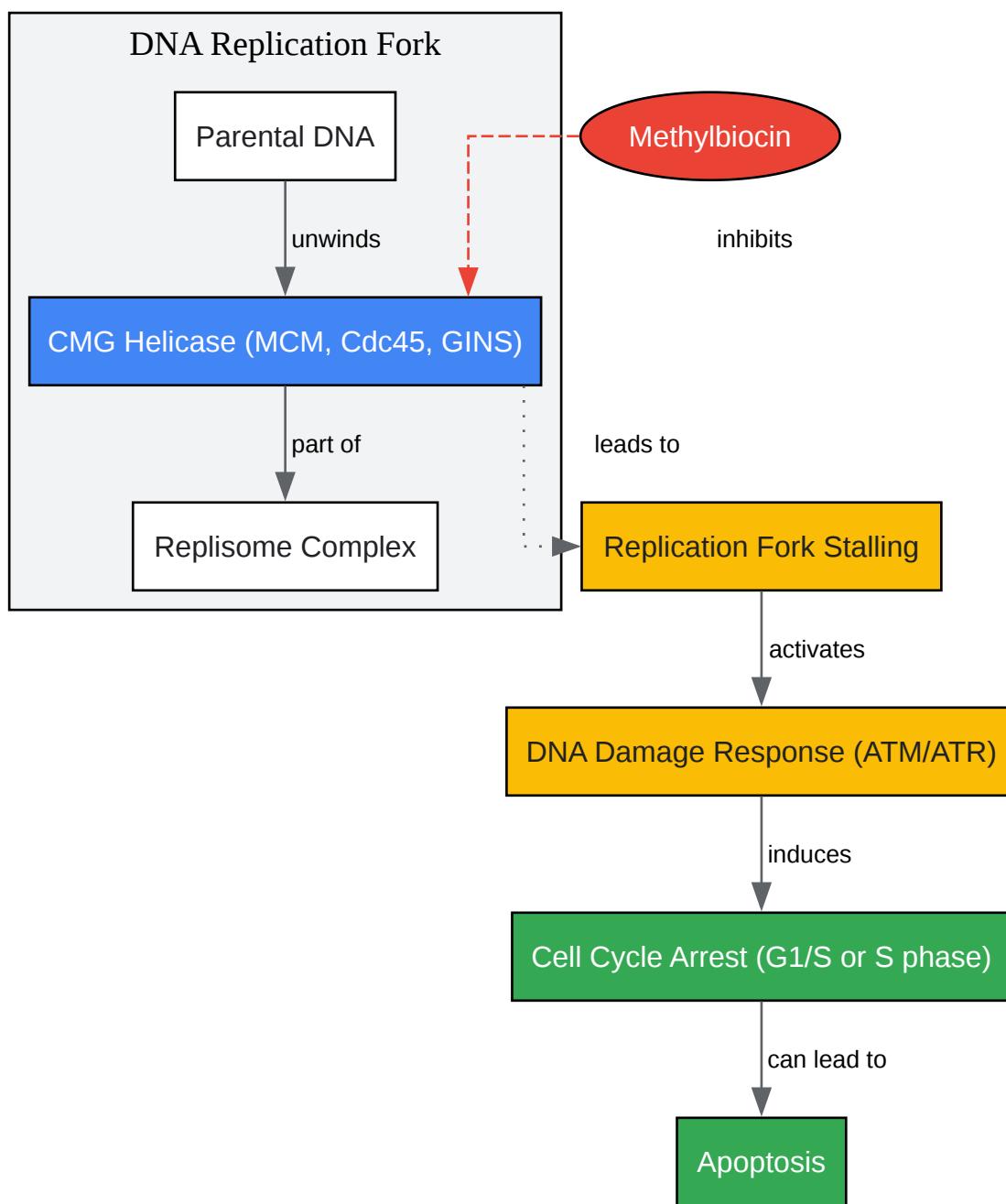
Introduction

Methylbiocin has been identified as an ATP-competitive inhibitor of the human CMG (Cdc45-MCM-GINS) helicase, a critical component of the DNA replication machinery.^[1] With an IC₅₀ of 59 μM, it presents a promising avenue for cancer research due to the central role of DNA replication in tumor cell proliferation.^[1] These application notes provide a comprehensive experimental framework to investigate the cellular effects of **Methylbiocin**, from initial cytotoxicity screening to more in-depth mechanistic studies. The protocols and workflows detailed herein are designed to guide researchers in elucidating the biological consequences of CMG helicase inhibition by **Methylbiocin**.

Experimental Workflow

The following diagram outlines a logical experimental workflow for characterizing the effects of **Methylbiocin** on cancer cells. The workflow progresses from broad cellular effects to specific molecular mechanisms.





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References

- 1. medchemexpress.com [medchemexpress.com]
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